

A Comprehensive Technical Guide to the Discovery and History of Cuprous Acetylide

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Compound of Interest

Compound Name: *COPPER(I)ACETYLIDE*

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Abstract

Cuprous acetylide (Cu_2C_2), a primary explosive, has a rich and multifaceted history intertwined with the development of modern chemistry. From its early, inadvertent synthesis to its crucial role as a reactive intermediate in powerful carbon-carbon bond-forming reactions, this technical guide provides an in-depth exploration of its discovery, historical significance, and key properties. This document details the seminal contributions of early chemists, outlines experimental protocols for its synthesis, presents its physicochemical and explosive properties in a structured format, and illustrates its mechanistic role in pivotal organic reactions through detailed diagrams. A thorough understanding of its hazardous nature is emphasized, with historical context provided by notable industrial incidents.

Introduction

Copper(I) acetylide, also known as cuprous acetylide, is a chemical compound with the formula Cu_2C_2 . It is a reddish-brown solid that is highly sensitive to heat, shock, and friction, classifying it as a primary explosive.^{[1][2][3]} Despite its hazardous nature, cuprous acetylide is a significant compound in the field of chemistry, primarily for its role as a key intermediate in a variety of important synthetic reactions. Its formation is also a critical safety concern in industries that handle acetylene in the presence of copper-containing materials.^[2] This guide aims to provide a comprehensive overview of the discovery, history, and fundamental properties of cuprous acetylide for professionals in research and development.

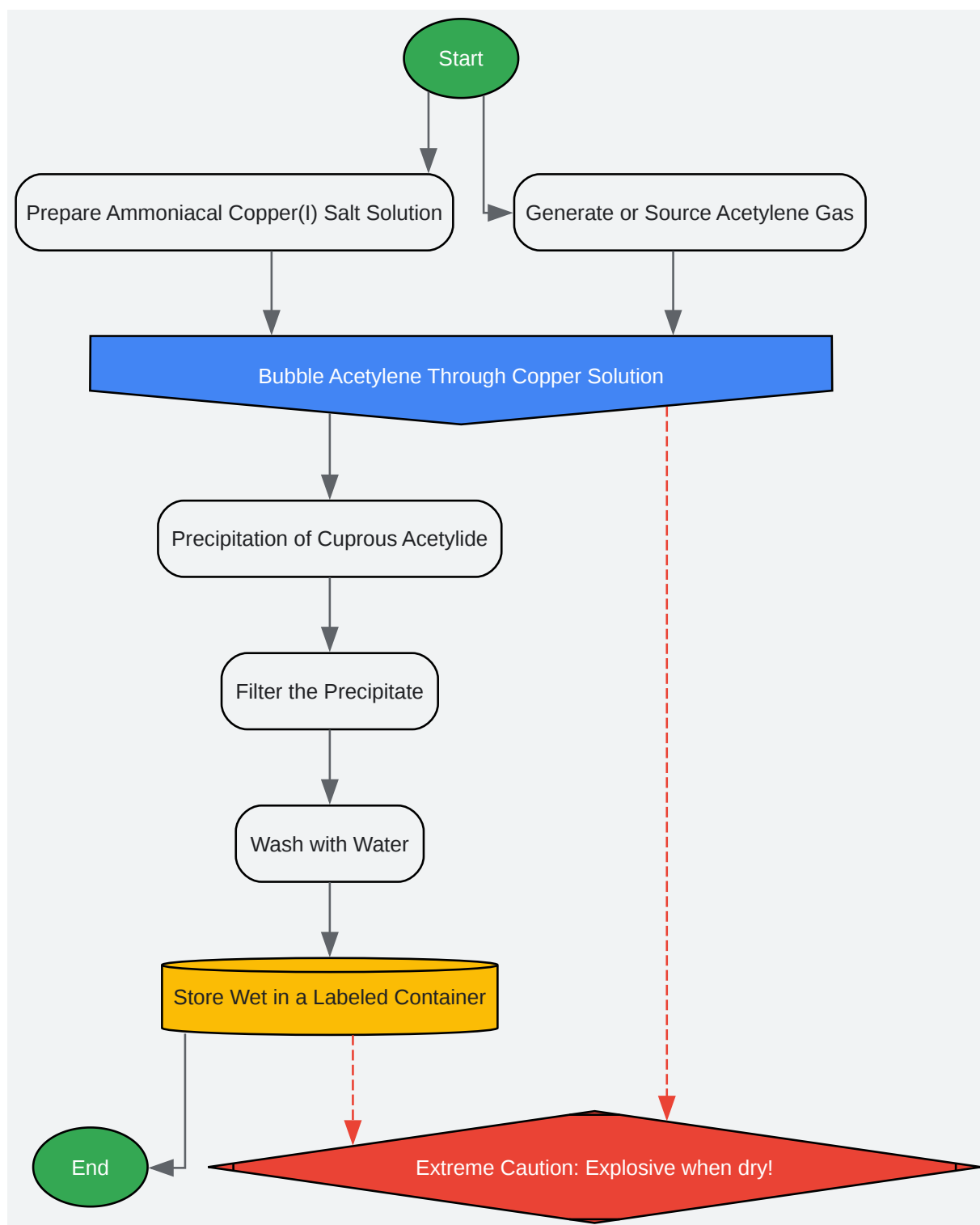
Discovery and Historical Timeline

The story of cuprous acetylide is intrinsically linked to the discovery of acetylene itself.

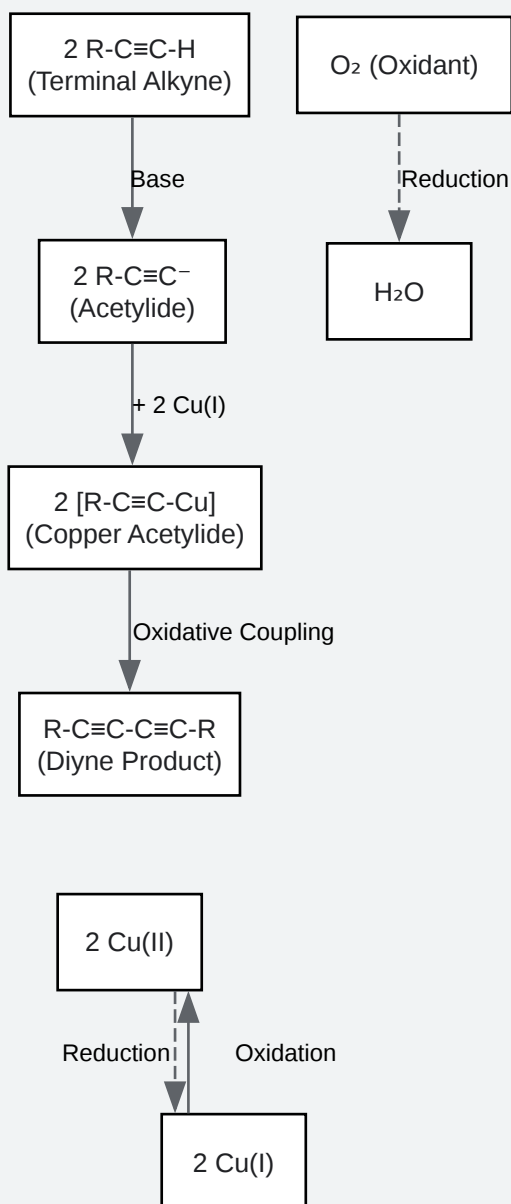
- **1836: The Discovery of a "New Carburet of Hydrogen"** In 1836, Edmund Davy, a professor of chemistry at the Royal Dublin Society, accidentally synthesized a new gas while attempting to produce potassium metal by heating potassium carbonate with carbon at high temperatures.^{[4][5][6]} The resulting residue, potassium carbide (K_2C_2), reacted with water to liberate a gas he described as a "new carburet of hydrogen."^[4] Davy noted the gas burned with a brilliant flame and suggested its potential for artificial lighting.^[4]
- **c. 1856-1860: Berthelot's Investigations and the Naming of "Acetylene"** The gas discovered by Davy remained a curiosity until the work of French chemist Marcellin Berthelot. Around 1856, it was noted that a reddish-brown explosive powder, later identified as cuprous acetylide, could be formed.^[2] In 1860, Berthelot independently synthesized the gas via several methods, including passing electric sparks through a mixture of cyanogen and hydrogen.^[7] He named the gas "acetylene" and was instrumental in characterizing its properties and reactivity, including its reaction with ammoniacal cuprous chloride to form the explosive cuprous acetylide.^[7]
- **1869: The Glaser Coupling - A New Era in Synthetic Chemistry** Carl Glaser's discovery of the oxidative dimerization of copper phenylacetylide in 1869 marked a significant milestone.^[8] This reaction, now known as the Glaser coupling, demonstrated the utility of copper acetylides in forming carbon-carbon bonds, opening up new avenues in organic synthesis.^{[1][8]}

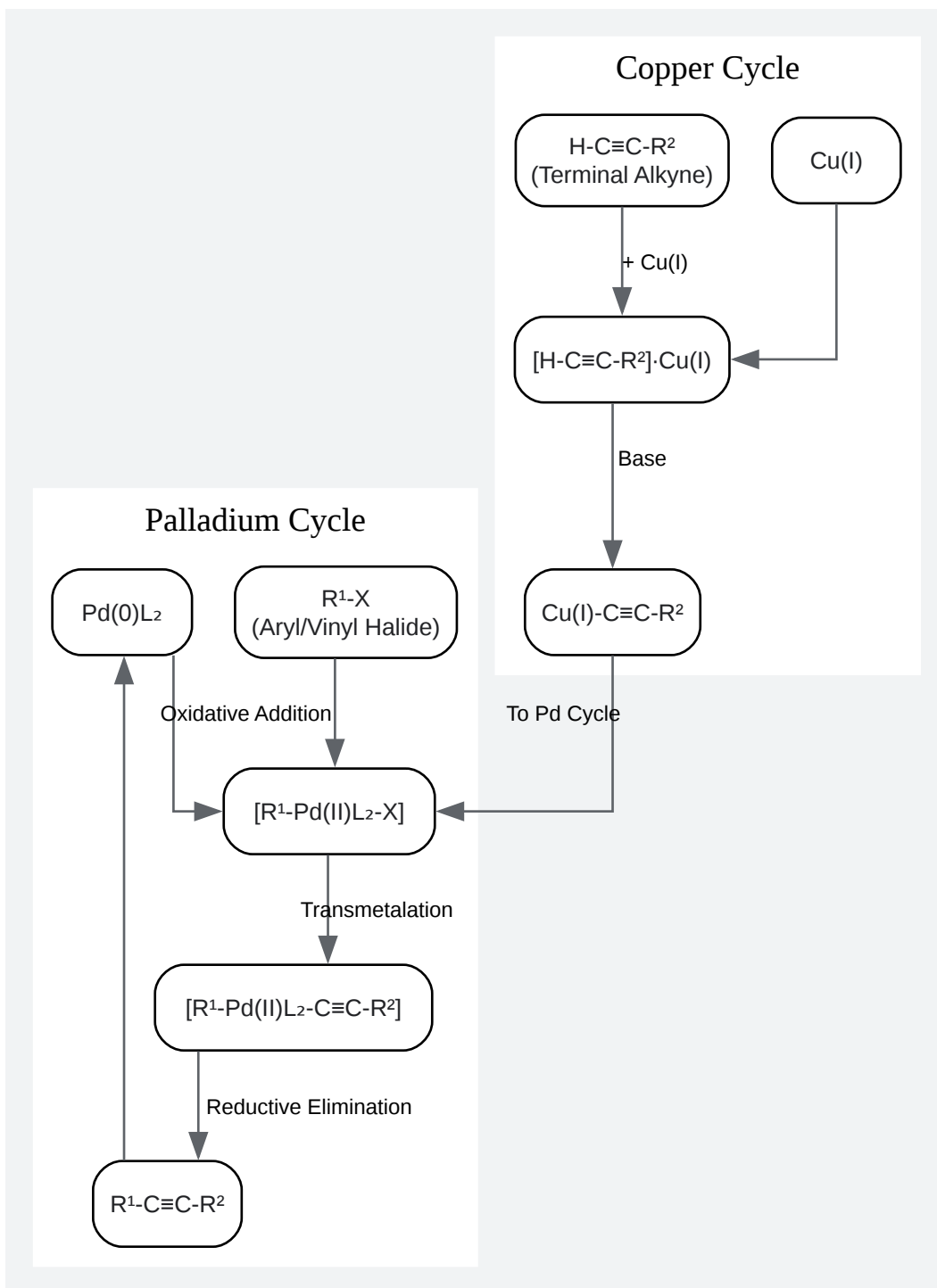
The following diagram illustrates the key historical developments in the discovery and understanding of cuprous acetylide.

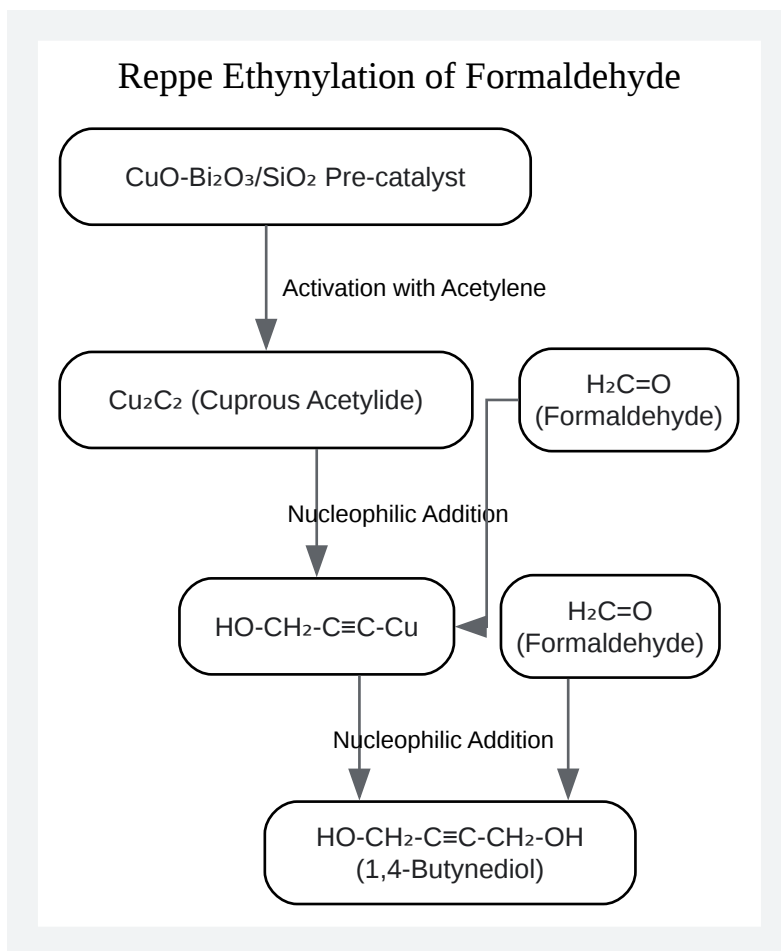




Glaser Coupling Catalytic Cycle







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